

Application Note: Quantification of 1-Butene Purity using Gas Chromatography

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Compound of Interest

Compound Name: 1-Butene

Cat. No.: B085601

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Introduction

1-Butene is a key intermediate in the chemical and pharmaceutical industries, primarily used as a comonomer in the production of various polymers like polyethylene and poly(**1-butene**). The purity of **1-butene** is a critical parameter that can significantly impact the properties and quality of the final products. Therefore, accurate and reliable analytical methods for quantifying **1-butene** purity and its impurities are essential for quality control and process optimization. This application note provides a detailed protocol for the determination of **1-butene** purity using Gas Chromatography with Flame Ionization Detection (GC-FID), a widely accepted and robust technique for this purpose.

Analytical Principle

Gas chromatography separates components of a mixture based on their differential partitioning between a stationary phase and a mobile gas phase. In this application, a sample of **1-butene** is injected into the GC system, where it is vaporized and carried by an inert gas through a capillary column. The column's stationary phase is specifically chosen to separate **1-butene** from its potential impurities, such as other C3 and C4 hydrocarbons. As each component elutes from the column, it is detected by a Flame Ionization Detector (FID), which generates a signal proportional to the amount of the analyte. By comparing the peak areas of the components in the sample to those of known standards, the concentration of each impurity and the purity of **1-butene** can be accurately determined.

Experimental Protocols

This section details the necessary equipment, reagents, and a step-by-step procedure for the analysis of **1-butene** purity by GC-FID.

Equipment and Materials

- Gas Chromatograph (GC): Equipped with a split/splitless injector and a Flame Ionization Detector (FID).
- Capillary Column: A PLOT (Porous Layer Open Tubular) column is recommended for the separation of light hydrocarbons. A common choice is an Alumina/ Na_2SO_4 PLOT column (e.g., 50 m x 0.32 mm ID, 8 μm film thickness)[1].
- Gases:
 - Carrier Gas: Nitrogen (N_2) or Helium (He), high purity (99.999%).
 - FID Gases: Hydrogen (H_2) and Air, high purity.
- Gas Sampling Valves: For reproducible injection of gaseous samples.
- Syringes: For manual injection if a gas sampling valve is not available.
- Data Acquisition and Processing Software: To control the GC system and analyze the chromatograms.
- Calibration Gas Standards: Certified gas mixtures containing known concentrations of **1-butene** and potential impurities.

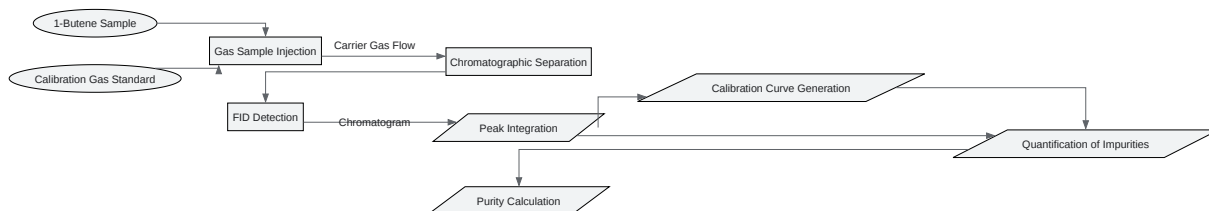
GC-FID Operating Conditions

The following table summarizes the recommended starting conditions for the GC-FID analysis. These parameters may need to be optimized for specific instruments and applications.

| Parameter | Recommended Condition |
|------------------|--|
| Column | Agilent CP-Al ₂ O ₃ /Na ₂ SO ₄ PLOT, 50 m x 0.32 mm, 5 µm[1] |
| Oven Temperature | 110 °C (Isothermal)[1] |
| Injector | Split mode, 150 °C[1] |
| Split Ratio | 20:1 |
| Carrier Gas | Nitrogen (N ₂) at 110 kPa (1.1 bar, 16 psi)[1] |
| Detector (FID) | 200 °C, Air flow: 400 mL/min, H ₂ flow: 40 mL/min[1] |
| Injection Volume | 100 µL[1] |

Experimental Workflow

The following diagram illustrates the general workflow for the quantification of **1-butene** purity.



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Caption: Workflow for **1-Butene** Purity Analysis by GC-FID.

Step-by-Step Protocol

- System Preparation:
 - Ensure all gas supplies are connected and at the appropriate pressures.
 - Turn on the GC and allow the injector, oven, and detector to reach their setpoint temperatures and stabilize.
 - Condition the column as per the manufacturer's instructions if it is new or has not been used for an extended period.
- Calibration:
 - Inject the calibration gas standard into the GC system.
 - Record the chromatogram and identify the peaks corresponding to **1-butene** and each impurity based on their retention times.
 - Integrate the peak areas for all identified components.
 - Create a calibration curve for each impurity by plotting the peak area against the known concentration.
- Sample Analysis:
 - Inject the **1-butene** sample into the GC system using the same conditions as for the calibration standards.
 - Record the chromatogram and identify the peaks.
 - Integrate the peak areas of all components.
- Data Analysis and Calculation:
 - Using the calibration curves, determine the concentration of each impurity in the **1-butene** sample.

- The purity of **1-butene** is calculated by subtracting the sum of the concentrations of all impurities from 100%.

$$\text{Purity (\%)} = 100\% - \Sigma(\text{Concentration of each impurity \%})$$

Data Presentation

The following tables summarize typical impurity profiles for polymerization-grade **1-butene** and the performance characteristics of the GC-FID method.

Typical Impurity Profile of Polymerization-Grade 1-Butene

| Impurity | Typical Specification |
|--------------------------------|-----------------------|
| Butanes (n-butane + isobutane) | < 0.5% |
| 2-Butene (cis + trans) | < 0.5% |
| Isobutylene | < 0.1% |
| Propane | < 0.1% |
| Propylene | < 0.1% |
| Butadiene | < 20 ppm |
| C5 and heavier hydrocarbons | < 100 ppm |

Note: Specifications can vary between manufacturers.

Method Validation Data (Based on C2-C4 Hydrocarbon Analysis)

The following data provides an indication of the expected performance of the GC-FID method for light hydrocarbon analysis.

| Parameter | Result |
|-----------------------------|---|
| Linearity (R^2) | ≥ 0.999 for all components[1] |
| Repeatability (RSD) | $< 1.0\%$ [1] |
| Accuracy (Recovery) | Typically within $\pm 2\%$ |
| Limit of Detection (LOD) | Analyte dependent, typically in the low ppm range |
| Limit of Quantitation (LOQ) | Analyte dependent, typically in the mid to high ppm range |

Conclusion

The Gas Chromatography with Flame Ionization Detection (GC-FID) method described in this application note is a robust and reliable technique for the quantification of **1-butene** purity. The use of a PLOT capillary column allows for excellent separation of **1-butene** from its critical impurities. Proper method validation, including the assessment of linearity, precision, and accuracy, is crucial for ensuring the quality and reliability of the analytical results. This method is well-suited for routine quality control in research, development, and manufacturing environments where the purity of **1-butene** is a critical parameter.

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References

- 1. scielo.org.co [scielo.org.co]
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